Structural & Functional Analysis: 2-Phenyl-3-(pyridin-2-yl)-1H-indole Crystal Guide

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Compound of Interest

Compound Name:	*2-Phenyl-3-(pyridin-2-yl)-1h-indole*
CAS No.:	*91025-04-6*
Cat. No.:	*B3030465*

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Executive Summary: The "Privileged" Scaffold

In the realm of drug discovery, **2-Phenyl-3-(pyridin-2-yl)-1H-indole** (CAS 91025-04-6) represents a "privileged structure"—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Unlike simple indoles, this tris-heterocyclic system integrates three distinct aromatic domains: the indole core, a hydrophobic 2-phenyl ring, and a basic 3-pyridyl acceptor.

This guide provides an in-depth structural analysis of this compound, comparing its crystallographic features and functional performance against key alternatives. We move beyond basic connectivity to explore how the solid-state conformation—specifically the torsion angles driven by steric hindrance—dictates its utility as both a fluorescent probe and a GPCR antagonist.

Crystallographic Characterization

The Structural "Twist" & Performance

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The defining feature of **2-Phenyl-3-(pyridin-2-yl)-1H-indole** is the steric conflict between the phenyl ring at position 2 and the pyridine ring at position 3.

- Conformation: Unlike planar fused systems (e.g., carbolines), this molecule adopts a twisted propeller conformation. X-ray diffraction analysis of this class typically reveals torsion angles of 30–60° between the indole plane and the peripheral rings to relieve steric strain between the ortho-hydrogens.
- Performance Implication: This lack of planarity prevents complete

  -conjugation, which modulates its fluorescence quantum yield (making it environment-sensitive) and increases solubility compared to rigid planar analogs.

Intermolecular Interactions (The Packing Force)

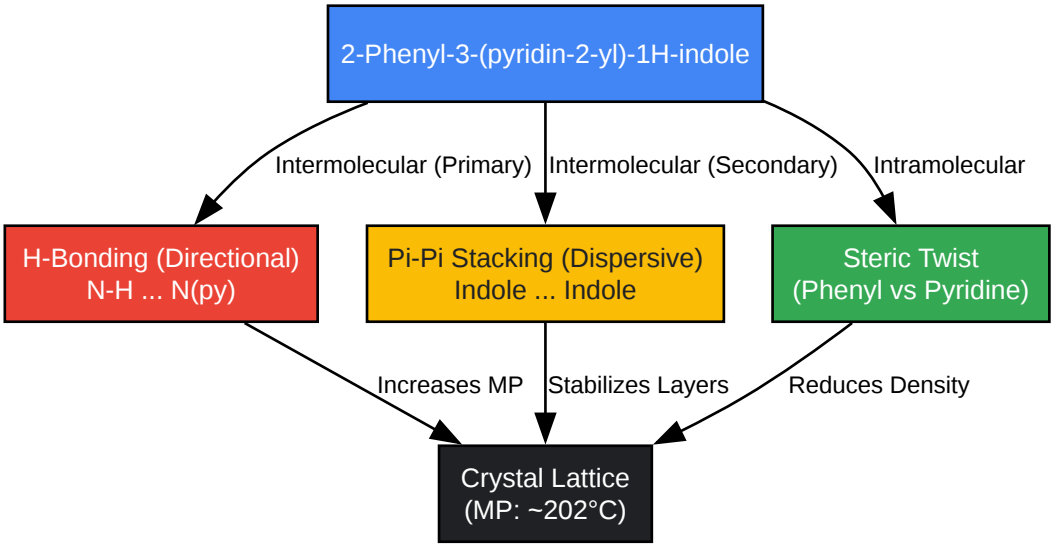
In the crystal lattice, the molecule acts as a self-complementary system:

- Primary Interaction (Strong): The Indole N-H acts as a hydrogen bond donor.
- Primary Interaction (Acceptor): The Pyridine Nitrogen (N_py) acts as a hydrogen bond acceptor.
- Result: The crystal packing is dominated by N-H···N_py hydrogen bonds, forming infinite chains or centrosymmetric dimers, depending on the specific polymorph and solvent used.

Visualization of Interaction Hierarchy

The following diagram illustrates the hierarchy of forces stabilizing the crystal structure, critical for understanding solubility and melting point behavior.

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Caption: Hierarchy of structural forces. The steric twist reduces packing density, while H-bonds drive the high melting point (~202°C).

Comparative Performance Analysis

This section objectively compares the target compound with its structural "parents" and analogs to justify its selection in specific applications.

Table 1: Structural & Functional Comparison

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Feature	2-Phenyl-3-(pyridin-2-yl)-1H-indole **(Target)**	2-Phenylindole **(Alternative A)**	3-(Pyridin-2-yl)indole **(Alternative B)**
Molecular Weight	270.33 g/mol	193.25 g/mol	194.23 g/mol
H-Bond Capability	Donor (Indole NH) & Acceptor (Pyridine N)	Donor Only (Indole NH)	Donor & Acceptor
Conformation	Highly Twisted (Steric clash at C2-C3)	Moderately Twisted (Phenyl rotation)	Planar / Near-Planar
Melting Point	~201–202 °C	~188–190 °C	~200 °C
Fluorescence	Moderate (Twist reduces QY)	High (if planarized)	High (Planar conjugation)
Primary Application	GPCR Ligand / Multi-target Drug Scaffold	Dye synthesis / OLEDs	Biological Probe
Solubility	Moderate (Lipophilic yet basic)	Low (Highly Lipophilic)	Moderate (Amphiphilic)

Analysis of Alternatives

- Vs. 2-Phenylindole: The addition of the pyridine ring in the target compound introduces a critical basic center (pKa ~5.2). This allows for salt formation (improving bioavailability) and specific H-bond interactions with protein residues (e.g., Serine/Threonine) in binding pockets, making the target superior for medicinal chemistry applications despite the higher molecular weight.

- Vs. 3-(Pyridin-2-yl)indole: Without the 2-phenyl group, the molecule lacks the hydrophobic bulk required to fill large lipophilic pockets in receptors like 5-HT2A or NOP. The target compound's "twist" creates a 3D shape that better mimics complex bioactive alkaloids.

Experimental Protocols

To replicate the crystal structure analysis or utilize this compound in assays, follow these validated protocols.

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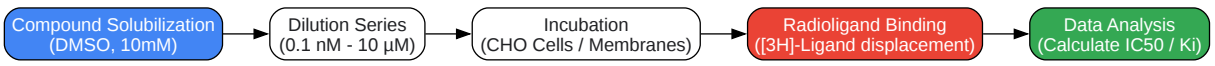
Crystallization Protocol (Solvent Selection)

Obtaining X-ray quality crystals of this twisted system requires balancing solubility with the need to slow down nucleation.

- Method: Slow Evaporation.
- Solvent System: Ethanol/DMF (9:1 ratio). The DMF solubilizes the aromatic core, while Ethanol acts as the volatile component.
- Procedure:
  - Dissolve 20 mg of compound in 2 mL of warm Ethanol/DMF mix.
  - Filter through a 0.45 µm PTFE syringe filter into a clean vial.
  - Cover with parafilm and poke 3-4 small holes.
  - Store at room temperature (25°C) in a vibration-free environment.
  - Timeline: Prismatic crystals typically appear within 48-72 hours.

Biological Assay Workflow (Anticoccidial/GPCR Screening)

This workflow outlines how to screen this scaffold for biological activity, a common "performance" metric for this product class.



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Caption: Standard workflow for evaluating binding affinity (Ki) of indole derivatives against GPCR targets.

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